

Solubility Profile & Solvent Selection Guide: 2-Cyclobutyl-2-phenylacetaldehyde[1]

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Compound of Interest

Compound Name: 2-Cyclobutyl-2-phenylacetaldehyde

CAS No.: 123078-48-8

Cat. No.: B2593023

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CAS Number: 123078-48-8 Molecular Formula: C₁₂H₁₄O Predicted LogP: ~2.71[1][2]

Executive Summary

2-Cyclobutyl-2-phenylacetaldehyde is a lipophilic, sterically hindered aldehyde intermediate used frequently in the synthesis of pharmaceutical scaffolds (e.g., via reductive amination or Wittig olefination).[1] Its solubility profile is governed by the competition between its hydrophobic domains (cyclobutyl and phenyl rings) and the polar, reactive aldehyde carbonyl.

This guide provides a technical analysis of its solubility behavior, stability concerns in nucleophilic solvents, and a standardized protocol for empirical solubility determination.

Key Solubility Takeaway:

- High Solubility: Chlorinated solvents (DCM, Chloroform), Esters (Ethyl Acetate), and Ethers (THF, MTBE).

- Moderate/Conditional Solubility: Alcohols (Methanol, Ethanol) – Caution advised due to hemiacetal formation.
- Low/Insoluble: Water, highly aliphatic hydrocarbons (Pentane/Hexane) at low temperatures.

Physicochemical Basis of Solubility

To optimize process parameters, researchers must understand the molecular forces at play.

Lipophilicity & Polarity

With a predicted LogP of approximately 2.7, this compound exhibits significant lipophilicity. The molecule possesses a large hydrophobic surface area relative to its single polar functional group.^[1]

- Implication: It partitions strongly into organic layers during aqueous workups.^[1]
- Hansen Solubility Parameters (HSP): The molecule aligns best with solvents having moderate dispersion () and polar () forces, but low hydrogen bonding capacity ().

The Aldehyde Stability Factor

Unlike simple ketones, aldehydes are electrophilic. In protic, nucleophilic solvents (Class 2 & 3 alcohols), **2-Cyclobutyl-2-phenylacetaldehyde** exists in equilibrium with its hemiacetal form.^[1]

- Mechanism:
- Practical Impact: While "soluble" in methanol, the effective concentration of the free aldehyde decreases, potentially retarding reaction rates or complicating HPLC analysis (appearing as split peaks).

Predicted Solubility Profile

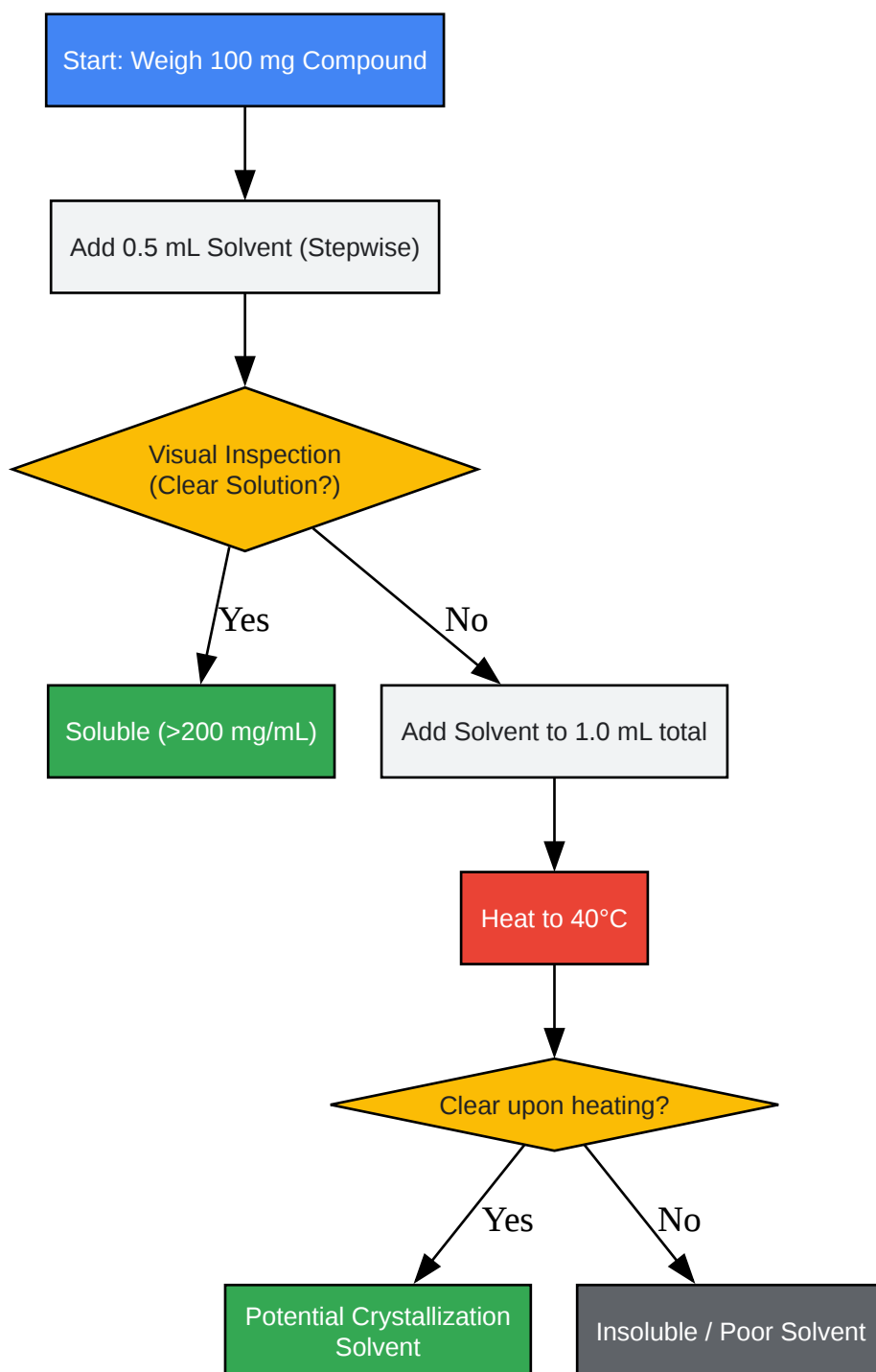
Note: Values below are categorized based on structural analysis and standard aldehyde behavior. Empirical validation is required for GMP processes.

Solvent Class	Representative Solvent	Predicted Solubility	Technical Notes
Chlorinated	Dichloromethane (DCM)	Excellent (>100 mg/mL)	Ideal for reaction and extraction. [1] High solvation power for the aromatic system. [1]
Esters	Ethyl Acetate (EtOAc)	Good (>50 mg/mL)	Preferred "green" alternative to DCM for extractions.
Ethers	THF, 2-MeTHF, MTBE	Good (>50 mg/mL)	Excellent for Grignard/Wittig reactions. [1] 2-MeTHF allows for higher process temperatures.
Aromatics	Toluene	Good	Good solubility, particularly at elevated temperatures. Useful for azeotropic removal of water.
Alcohols	Methanol, Isopropanol	Moderate/High	Soluble, but reactive. Avoid storage in alcohols to prevent hemiacetal/acetal formation. [1]
Alkanes	Hexanes, Heptane	Low/Moderate	Likely soluble only when hot. Potential anti-solvent for crystallization. [1]
Aqueous	Water, Brine	Insoluble (<0.1 mg/mL)	The compound will oil out or precipitate.

Experimental Protocol: Solubility Determination

Since specific literature values for this building block are sparse, the following self-validating protocol ensures accurate data generation for your specific batch.

Workflow Logic (DOT Visualization)



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Figure 1: Step-wise decision matrix for qualitative solubility screening and solvent selection.

Quantitative Gravimetric Method

Objective: Determine saturation point (

) in critical solvents.

- Preparation: Add excess **2-Cyclobutyl-2-phenylacetaldehyde** to 2 mL of target solvent in a sealed vial.
- Equilibration: Agitate at 25°C for 24 hours.
- Filtration: Filter the suspension through a 0.45 µm PTFE syringe filter (avoid Nylon due to aldehyde adsorption).
- Quantification:
 - Preferred: Analyze filtrate by HPLC-UV (254 nm) against a standard curve.
 - Alternative: Evaporate a known volume of filtrate to dryness and weigh the residue.^[1]

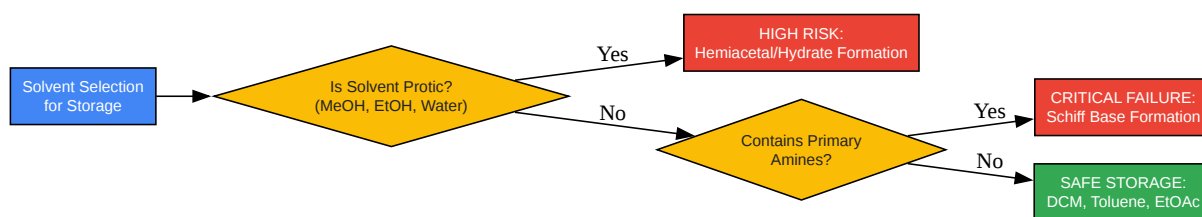
Application: Solvent Selection for Synthesis

The choice of solvent critically impacts the stability and reactivity of **2-Cyclobutyl-2-phenylacetaldehyde**.^[1]

Reaction Solvent Compatibility

Reaction Type	Recommended Solvent	Rationale
Reductive Amination	DCE (Dichloroethane) or DCM	Non-nucleophilic; promotes imine formation.[1]
Oxidation (to Acid)	Acetone/Water or Acetonitrile	Polar aprotic solvents support oxidants like Jones reagent or Pinnick conditions.[1]
Wittig Reaction	THF or Toluene	High solubility; supports ylide stability.[1]

Stability & Storage Decision Tree



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Figure 2: Stability logic for handling **2-Cyclobutyl-2-phenylacetaldehyde** in solution.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 998, Phenylacetaldehyde (Analogous Structure Analysis). Retrieved from [[Link](#)][1]

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Sources

- [1. Phenylacetaldehyde | C₈H₈O | CID 998 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. fluorochem.co.uk \[fluorochem.co.uk\]](#)
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